

Navigating the Synonymous Landscape of Diaminopyrimidine Thiols: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5,6-Diaminopyrimidine-4-thiol

CAS No.: 2846-89-1

Cat. No.: B1299611

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An In-depth Analysis of **5,6-Diaminopyrimidine-4-thiol** for Researchers and Drug Development Professionals

In the intricate world of heterocyclic chemistry, precise nomenclature is paramount. This guide addresses a common point of confusion among researchers, clarifying that **5,6-Diaminopyrimidine-4-thiol** and 4,5-diamino-6-mercaptopyrimidine are, in fact, synonymous names for the same chemical entity. This compound, identified by the CAS Number 2846-89-1, is a pivotal building block in medicinal chemistry, primarily for the synthesis of purine and pteridine analogs.

This guide will move beyond a simple comparison to provide a comprehensive technical overview of this versatile precursor. We will delve into its chemical properties, tautomeric nature, synthesis, and key applications, supported by experimental data and detailed protocols to empower your research and development endeavors.

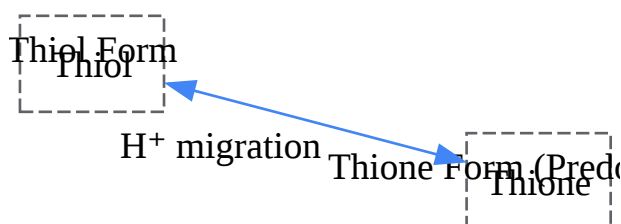
Unraveling the Nomenclature: One Compound, Multiple Names

A frequent source of ambiguity in chemical literature and supplier catalogs is the interchangeable use of "**5,6-Diaminopyrimidine-4-thiol**" and "4,5-diamino-6-mercaptopyrimidine." Both names describe the same pyrimidine core structure with two adjacent amino groups at positions 5 and 6, and a sulfur-containing group at position 4.

The IUPAC name, 5,6-diamino-1H-pyrimidine-4-thione, provides a more precise description, highlighting a crucial aspect of this molecule's chemistry: thiol-thione tautomerism.

The Thiol-Thione Tautomerism

Like many mercaptopyrimidines, this compound exists as a dynamic equilibrium between two tautomeric forms: the thiol form (**5,6-Diaminopyrimidine-4-thiol**) and the thione form (5,6-diamino-1H-pyrimidine-4-thione).



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Caption: Thiol-thione tautomerism of the title compound.

Spectroscopic and computational studies suggest that in the solid state and in polar solvents, the thione form is generally the more stable and predominant tautomer. This is an important consideration for reaction mechanisms and analytical characterization.

Physicochemical and Spectroscopic Profile

A thorough understanding of the compound's properties is essential for its effective use in synthesis.

Property	Value	Reference
CAS Number	2846-89-1	
Molecular Formula	C ₄ H ₆ N ₄ S	
Molecular Weight	142.18 g/mol	
Appearance	Off-white to yellow crystalline powder	-
Melting Point	>300 °C	-
Solubility	Sparingly soluble in water, soluble in DMSO	-

Spectroscopic Data

While a comprehensive public database of spectra for this specific compound is limited, data for structurally similar compounds and general principles of NMR and IR spectroscopy allow for expected peak assignments.

- ¹H-NMR (DMSO-d₆, 400 MHz): Expected signals would include broad singlets for the two non-equivalent amino groups (NH₂) and the N-H proton of the pyrimidine ring in the thione form. A signal for the C-H proton on the pyrimidine ring would also be present. For the related compound 4,6-diamino-1-hydro-5-hydroxy-pyrimidine-2-thione, amino protons appear as singlets around δ 6.07 and 6.18 ppm, with the N-H proton at δ 7.43 ppm.
- ¹³C-NMR (DMSO-d₆, 100 MHz): Key resonances would include a peak for the thione carbon (C=S) typically found in the range of δ 170-185 ppm. Other signals would correspond to the carbon atoms of the pyrimidine ring. In similar th
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